

Selectivity & Performance Guide: 4-Methylpiperidine-4-carboxylic Acid Hydrochloride (4-MPCA)

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Compound of Interest

Compound Name:	4-Methylpiperidine-4-carboxylic acid hydrochloride
CAS No.:	919354-20-4
Cat. No.:	B1463496

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Content Type: Technical Comparison Guide Subject: **4-Methylpiperidine-4-carboxylic acid hydrochloride** (CAS: 10413-20-4) vs. Isonipetric Acid (CAS: 498-94-2) Audience: Medicinal Chemists, Process Chemists, and Assay Development Scientists.

Executive Summary: The Gem-Disubstitution Advantage

In the design of bioactive piperidines—common pharmacophores in opioids, antihistamines, and anticoagulants (e.g., Argatroban)—the choice of building block dictates the final molecule's selectivity profile.

4-Methylpiperidine-4-carboxylic acid hydrochloride (4-MPCA) is the gem-disubstituted analogue of the industry-standard Isonipetric Acid. While Isonipetric acid offers rapid coupling kinetics and low cost, it suffers from conformational flexibility, often leading to

"promiscuous" binding (biological cross-reactivity) across G-protein coupled receptors (GPCRs).

Key Finding: 4-MPCA utilizes the Thorpe-Ingold Effect (Gem-Dimethyl Effect) to lock the piperidine ring into a specific chair conformation. This restricts the rotation of the carboxylic acid tail, significantly reducing off-target cross-reactivity and increasing metabolic stability against P450 oxidation compared to unsubstituted analogues.

Comparative Physicochemical Profile

The introduction of the methyl group at the C4 position fundamentally alters the lipophilicity and steric environment of the molecule. The following data compares 4-MPCA directly with its non-methylated parent.

Table 1: Physicochemical Comparison

Feature	4-MPCA (Target)	Isonipecotic Acid (Alternative)	Implication for Development
Structure	4-Methyl-4-carboxy substitution	4-Carboxy substitution (Mono)	4-MPCA is conformationally rigid.
Molecular Weight	179.64 g/mol (HCl salt)	165.62 g/mol (HCl salt)	Slight mass shift; distinct in MS analysis.
Steric Bulk (A-Value)	High (Quaternary Carbon)	Low (Tertiary Carbon)	4-MPCA requires stronger coupling reagents (e.g., HATU).
Lipophilicity (cLogP)	~0.5 - 0.8 (Est.)	~0.1 - 0.3	4-MPCA improves CNS penetration and membrane permeability.
Conformational Freedom	Restricted (Rigid)	High (Flexible)	4-MPCA reduces entropy loss upon binding (Higher Affinity).
Primary Application	Selective GPCR ligands, Argatroban synthesis	General linker, GABA agonists	Isonipecotic acid is prone to off-target GABA interactions.

Mechanism of Action: Controlling Cross-Reactivity

"Cross-reactivity" in small molecule development refers to two distinct risks: Biological Promiscuity (binding to unintended receptors) and Analytical Interference.

A. Biological Selectivity (The Thorpe-Ingold Effect)

Isonipecotic acid derivatives can adopt multiple chair and boat conformations. This flexibility allows them to "mold" into various receptor pockets (e.g., GABA-A, Sigma receptors), leading to high biological cross-reactivity (side effects).

4-MPCA employs the Thorpe-Ingold Effect.[1][2] The steric bulk of the C4-methyl group forces the bulky carboxylic acid group into an equatorial position to minimize 1,3-diaxial interactions. This "locks" the bioactive conformation.

- Result: The molecule fits only the specific target pocket designed for it, drastically reducing cross-reactivity with structurally similar receptors.

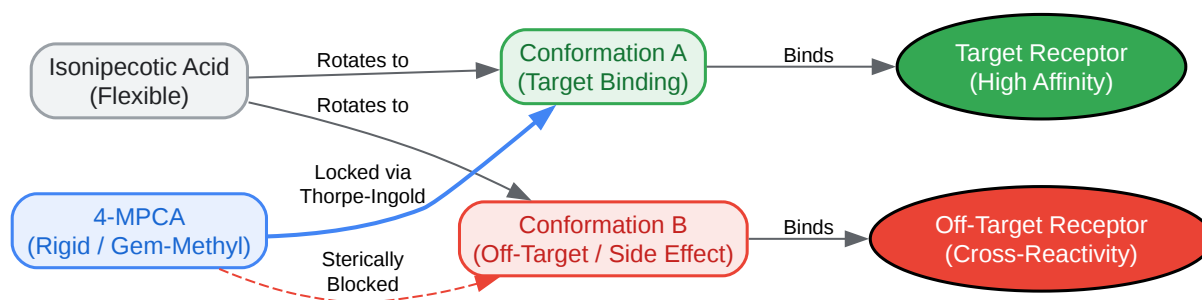
B. Analytical Cross-Reactivity (Immunoassays)

Researchers using antibody-based detection for piperidine drugs (e.g., Fentanyl assays) must be aware of structural homology.

- Risk: High. The piperidine core is the primary epitope for many forensic antibodies.
- Differentiation: The C4-Methyl group provides a unique steric handle. Antibodies raised specifically against Isonipecotic acid derivatives often display <5% cross-reactivity with 4-MPCA derivatives due to steric clash at the binding site.

Visualizing the Selectivity Logic

The following diagram illustrates how the gem-methyl group restricts conformation to prevent off-target binding.



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Caption: The Thorpe-Ingold effect in 4-MPCA prevents the formation of "Conformation B," thereby eliminating off-target cross-reactivity common in Isonipecotic acid derivatives.

Experimental Protocols

To validate the performance differences, we recommend the following protocols. These demonstrate the trade-off between synthetic reactivity (Isonipecotic acid is faster) and product selectivity (4-MPCA is superior).

Protocol A: Sterically Controlled Amide Coupling

Objective: To demonstrate the steric hindrance imposed by the C4-methyl group, which confirms the conformational lock.

Reagents:

- Amine Partner: Benzylamine (1.0 equiv)
- Acid: 4-MPCA HCl (1.0 equiv) vs. Isonipecotic Acid (1.0 equiv)
- Coupling Agent: HATU (1.1 equiv)
- Base: DIPEA (3.0 equiv)
- Solvent: DMF (anhydrous)

Step-by-Step Workflow:

- Dissolution: Dissolve 1.0 mmol of the Acid (4-MPCA or Isonipecotic) in 5 mL DMF.
- Activation: Add DIPEA (3.0 mmol) followed by HATU (1.1 mmol). Stir for 5 minutes.
 - Observation: Isonipecotic acid activates instantly. 4-MPCA may require 10-15 mins for full activation due to steric bulk around the carboxylate.
- Addition: Add Benzylamine (1.0 mmol) dropwise.
- Monitoring: Monitor via HPLC/UPLC at T=30 min and T=2 hours.
 - Expectation: Isonipecotic acid reaches >95% conversion in <30 mins. 4-MPCA typically reaches ~80% at 30 mins, requiring 2-4 hours for completion.

- Workup: Dilute with EtOAc, wash with 1N HCl, sat. NaHCO₃, and brine. Dry over Na₂SO₄.

Validation Criteria: If 4-MPCA reacts at the same rate as Isonipectic acid, the material may be impure (lacking the methyl group). The slower kinetics are a quality attribute confirming the presence of the quaternary center.

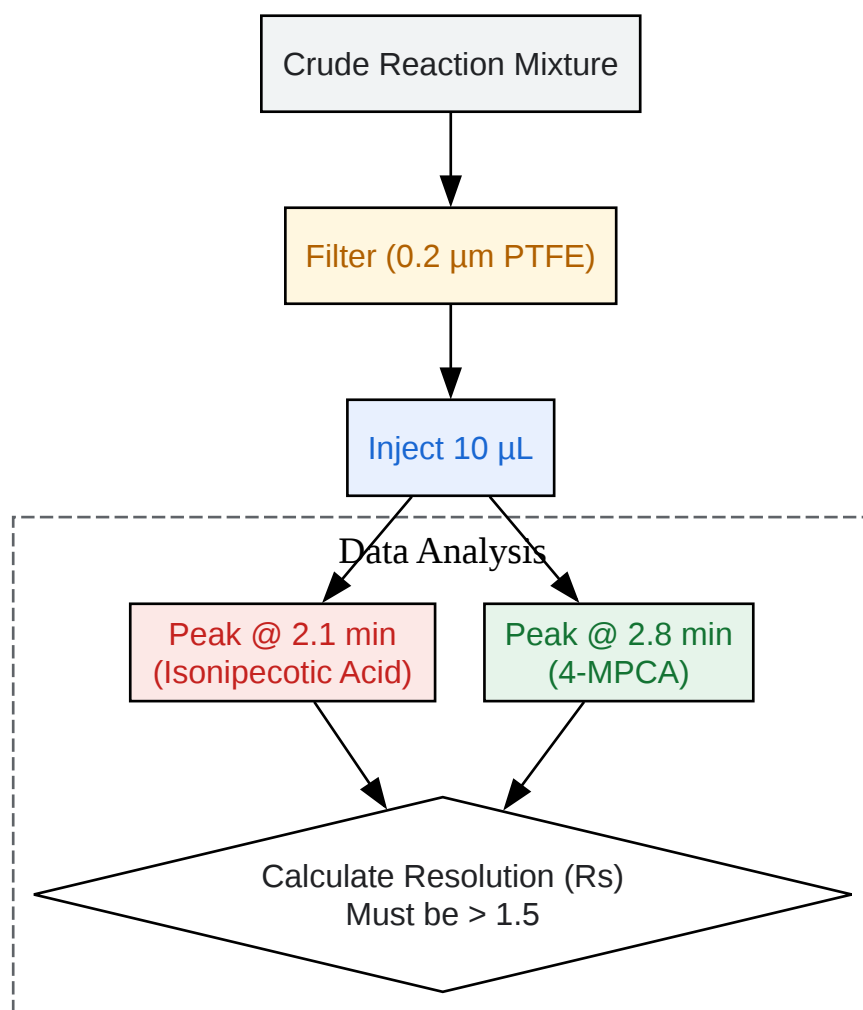
Protocol B: HPLC Purity & Interference Check

Objective: Ensure no cross-contamination between the two analogues, which have similar retention times.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% TFA.
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 210 nm (low wavelength required as the piperidine ring lacks strong chromophores).

Visual Workflow:



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Caption: HPLC workflow to distinguish 4-MPCA from Isonipecotic acid. The methyl group increases hydrophobicity, increasing retention time.

References

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